

N,N-Dimethyl-N'-p-tolylsulphamide molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethyl-N'-p-tolylsulphamide*

CAS No.: 66840-71-9

Cat. No.: B104515

[Get Quote](#)

Technical Guide: N,N-Dimethyl-N'-p-tolylsulphamide

Molecular Architecture, Synthesis, and Physicochemical Profiling

Executive Summary

N,N-Dimethyl-N'-p-tolylsulphamide (DMST) is a specialized organosulfur compound belonging to the sulfamide class (

).^[1] Distinct from sulfonamides (

), the sulfamide core features a sulfur atom bonded directly to two nitrogen atoms, imparting unique electronic and steric properties. DMST is primarily recognized as the stable metabolite of the fungicide Tolyfluanid, serving as a critical biomarker in environmental and food safety analysis. Beyond its analytical utility, the molecule represents a privileged scaffold in medicinal chemistry, offering bioisosteric potential for urea and sulfonamide moieties in enzyme inhibitor design.

Molecular Architecture & Structural Dynamics[2]

Core Connectivity

The DMST molecule (

) is constructed around a tetrahedral sulfur center. The central sulfur atom acts as a bridge between a lipophilic p-tolyl (4-methylphenyl) group and a polar dimethylamino motif.

- SMILES:CN(C)S(=O)(=O)Nc1ccc(C)cc1
- InChIKey:UDCDOJQOXWCCSD-UHFFFAOYSA-N

Geometric Parameters (Theoretical & Analogous)

While specific single-crystal X-ray diffraction (XRD) data for DMST is often proprietary, its structural parameters can be accurately extrapolated from high-resolution data of homologous -dialkyl-N'-aryl sulfamides.

Parameter	Value (Est.)	Structural Significance
Geometry at S	Distorted Tetrahedral	The angle is typically expanded ($\sim 119^\circ$) due to repulsion between lone pairs on oxygen, while the angle is compressed ($\sim 103\text{-}105^\circ$).
S-N Bond Length	1.60 - 1.63 Å	Shorter than a standard S-N single bond (~ 1.74 Å), indicating back-bonding or negative hyperconjugation.
N(H)-C(Ar) Bond	~ 1.43 Å	Indicates conjugation between the nitrogen lone pair and the aromatic -system.
Torsion	Twisted	The dihedral angle is rarely planar; the molecule adopts a twisted conformation to minimize steric clash between the aromatic ring and the dimethyl group.

Electronic Distribution & H-Bonding

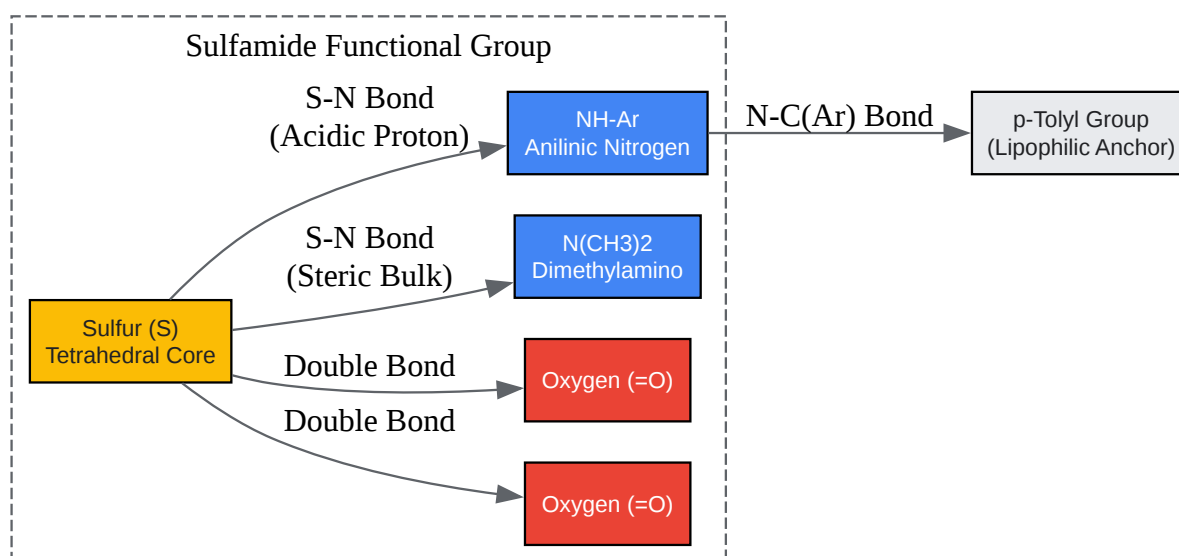
- Hydrogen Bond Donor (HBD): The single proton on the anilinic nitrogen () is acidic (), capable of strong H-bonding with biological targets (e.g., active site residues).
- Hydrogen Bond Acceptor (HBA): The two sulfonyl oxygens serve as potent acceptors.

- Lipophilicity: The

-tolyl group provides a hydrophobic anchor, while the dimethylamino group adds bulk without significant polarity compared to a primary amine.

Structural Visualization

The following diagram illustrates the connectivity and functional logic of the DMST molecule.



[Click to download full resolution via product page](#)

Figure 1: Connectivity map of **N,N-Dimethyl-N'-p-tolylsulphamide** showing the central sulfamide core.

Synthesis & Production Protocol

The synthesis of DMST is achieved through a nucleophilic substitution reaction. The protocol requires strict anhydrous conditions to prevent the hydrolysis of the sulfamoyl chloride reagent.

Reagents

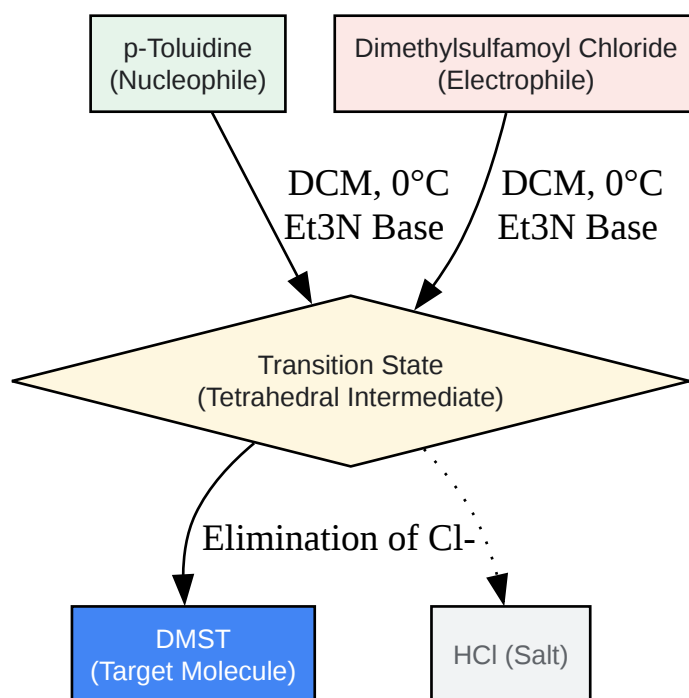
- Precursor A: p-Toluidine (4-Methylaniline) [Nucleophile]

- Precursor B: Dimethylsulfamoyl chloride () [Electrophile]
- Base: Triethylamine () or Pyridine (scavenges HCl byproduct)
- Solvent: Dichloromethane (DCM) or Acetonitrile (ACN)

Step-by-Step Methodology

- Preparation: Dissolve 1.0 equivalent of p-toluidine in anhydrous DCM under an inert atmosphere ().
- Activation: Add 1.2 equivalents of Triethylamine. Cool the solution to 0°C.
- Addition: Dropwise add 1.1 equivalents of Dimethylsulfamoyl chloride. The slow addition controls the exotherm and prevents di-substitution.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Quench with water. Wash the organic layer with 1N HCl (to remove unreacted amine) followed by brine.
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography to yield DMST as a white crystalline solid.

Reaction Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Synthetic route for DMST via nucleophilic substitution at the sulfonyl sulfur.

Physicochemical Characterization

Researchers validating the identity of DMST should reference the following spectroscopic signatures.

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz,

)

- 2.33 (s, 3H,

)

- 2.78 (s, 6H,

) — Distinct singlet characteristic of the dimethylsulfamoyl group.

- 6.60 (s, 1H,

) — Broad, exchangeable (

wash removes this signal).

- 7.10–7.25 (m, 4H, Ar-H) — Typical AA'BB' system for para-substituted benzenes.

Mass Spectrometry (MS)

- Molecular Ion (

): m/z 214.

- Fragmentation Pattern:

- m/z 108:

(Dimethylsulfamoyl cation).

- m/z 106:

(p-Toluidine fragment).

Physical Properties

- Appearance: White to off-white crystalline powder.
- Melting Point: 80–82 °C (Distinct from sulfonamide analogs which melt >150 °C).
- Solubility: Soluble in Methanol, Acetonitrile, DCM; sparingly soluble in water.

Biological & Pharmaceutical Relevance[3][4]

Metabolic Pathway (Tolyfluanid)

DMST is the primary hydrolytic metabolite of Tolyfluanid, a fungicide used in agriculture. In the environment or biological systems, the unstable dichlorofluoromethylthio group (

) of Tolyfluanid is cleaved, yielding DMST.

- Significance: Regulatory agencies (EFSA, EPA) monitor DMST in groundwater and crops as a marker of fungicide contamination.

Medicinal Chemistry Scaffold

The sulfamide moiety in DMST is a bioisostere of the sulfonamide group found in drugs like Celecoxib or Sulfamethoxazole.

- Enzyme Inhibition: Sulfamides are potent inhibitors of Carbonic Anhydrase (CA). The free proton in DMST can coordinate with the Zinc () ion in the CA active site, making DMST derivatives potential candidates for anti-glaucoma or anti-epileptic therapies.

References

- European Food Safety Authority (EFSA). "Conclusion on the peer review of the pesticide risk assessment of the active substance tolylfluanid." EFSA Journal, 2005.
- PubChem. "N,N-Dimethyl-N'-p-tolylsulfamide (Compound Summary)." National Library of Medicine.
- Reitz, A. B., et al. "The role of sulfamide derivatives in medicinal chemistry: a patent review." Expert Opinion on Therapeutic Patents, 2009.
- ChemicalBook. "N,N-Dimethyl-N'-p-tolylsulfamide Properties and Synthesis."
- Spillane, W. J., et al. "Structure-taste relationships for sulfamates and sulfamides." Journal of Agricultural and Food Chemistry, 2003.[2] (Provides structural parameters for analogous sulfamides).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N,N-Dimethyl-N'-p-tolylsulphamide | C₉H₁₄N₂O₂S | CID 738302 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. chem.washington.edu \[chem.washington.edu\]](https://chem.washington.edu)
- To cite this document: BenchChem. [N,N-Dimethyl-N'-p-tolylsulphamide molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104515/docs#n-n-dimethyl-n-p-tolylsulphamide-molecular-structure\]](https://www.benchchem.com/product/b104515/docs#n-n-dimethyl-n-p-tolylsulphamide-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)